Application Note: Ammonolysis of 1-Hydroxycyclopropane-1-carboxylate

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Compound of Interest

Compound Name:	*1-Hydroxycyclopropane-1-carboxamide*
CAS No.:	*137682-88-3*
Cat. No.:	*B3321728*

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Strategic Overview

The conversion of 1-hydroxycyclopropane-1-carboxylate (typically the ethyl or methyl ester) to its corresponding primary amide, 1-hydroxycyclopropanecarboxamide, is a critical transformation in the synthesis of cyclopropane-based amino acids and kinase inhibitors (e.g., intermediates for tyrosine kinase modulation).

While ester ammonolysis is a fundamental organic transformation, this specific substrate presents unique challenges:

- Steric Hindrance: The quaternary carbon at the 1-position (tetrasubstituted) significantly retards nucleophilic attack compared to linear esters.
- Ring Strain: The cyclopropane ring (~27 kcal/mol strain energy) requires conditions that avoid acid-catalyzed ring opening or thermal elimination.
- Alpha-Hydroxy Functionality: The adjacent hydroxyl group can facilitate hydrogen bonding but also introduces polarity that complicates extraction-based workups.

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This protocol details a Methanolic Ammonia route, optimized for high conversion without compromising ring integrity.

Chemical Basis & Mechanism[1][2][3][4]

The reaction proceeds via a Nucleophilic Acyl Substitution. Unlike standard aminolysis, the kinetics here are governed by the steric bulk of the cyclopropane ring and the electronic influence of the

-hydroxyl group.

Mechanistic Pathway[1][3][5][6][7]

- Nucleophilic Attack: Ammonia (:NH

) attacks the carbonyl carbon.[1][2][3][4]

- Tetrahedral Intermediate: Formation of a zwitterionic intermediate. The

  -hydroxyl group likely stabilizes this intermediate via intramolecular H-bonding, slightly offsetting the steric penalty.

- Elimination: Collapse of the intermediate expels the alkoxide (methoxide/ethoxide).

- Proton Transfer: Irreversible deprotonation of the ammonium species drives the equilibrium toward the amide.

Graphviz Diagram: Reaction Mechanism

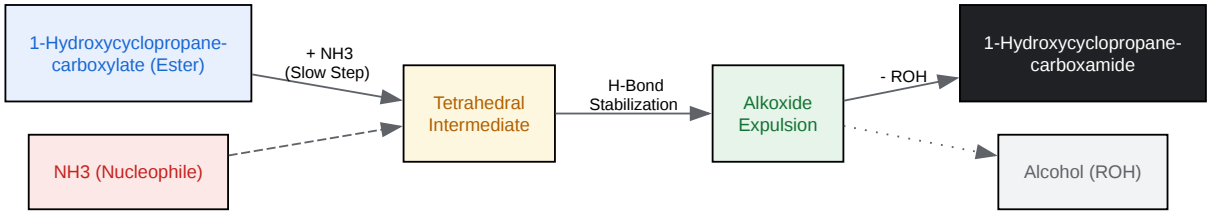

Figure 1: Mechanistic pathway of sterically hindered ester ammonolysis.

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Figure 1: Mechanistic pathway of sterically hindered ester ammonolysis. Note the rate-limiting formation of the tetrahedral intermediate due to the quaternary center.

Detailed Protocol: Methanolic Ammonolysis

Objective: Synthesis of 1-hydroxycyclopropanecarboxamide (>95% purity). Scale: 10.0 g Input (Scalable to kg).

Materials & Reagents

Reagent	Specification	Role
Ethyl 1-hydroxycyclopropanecarboxylate	>98% Purity	Substrate
Ammonia in Methanol	7N (saturated)	Reagent/Solvent
Methanol (Anhydrous)	HPLC Grade	Co-solvent
Dichloromethane (DCM)	ACS Grade	Workup (Optional)
Diethyl Ether / Hexane	ACS Grade	Recrystallization

Experimental Procedure

Step 1: Preparation (0 h)

- Equip a pressure-rated glass vessel (e.g., heavy-walled Q-tube or autoclave) with a magnetic stir bar.
    - Note: Standard round-bottom flasks are not recommended due to ammonia volatility and the long reaction times requiring containment.
- Charge the vessel with 10.0 g (76.8 mmol) of Ethyl 1-hydroxycyclopropanecarboxylate.
- Dissolve in 20 mL of anhydrous Methanol.

Step 2: Ammonolysis Reaction (0 - 48 h)

- Cool the vessel to 0°C (Ice/Water bath).

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- Slowly add 80 mL of 7N NH

  in Methanol (approx. 10 equivalents).

  - Critical Control Point: Adding cold ammonia to a cold substrate minimizes immediate outgassing and ensures accurate stoichiometry.

- Seal the vessel tightly.
- Allow the reaction to warm to Room Temperature (20-25°C).
- Stir vigorously for 24 to 48 hours.

  - Optimization Note: If monitoring shows <50% conversion at 24h, heat the sealed vessel to 50°C. Do not exceed 60°C to prevent thermal degradation of the strained ring.

Step 3: Reaction Monitoring

- TLC System: 10% Methanol in DCM.

  - Stain: KMnO

    (The amide and hydroxyl groups stain distinctively).

- Target: Disappearance of the ester spot (R

  ~0.7) and appearance of the amide spot (R

  ~0.3).

Step 4: Workup & Isolation

- Cool the vessel to 0°C before opening to reduce ammonia pressure.
- Concentrate the mixture in vacuo (Rotary Evaporator) at 35°C to remove solvent and excess ammonia.

  - Result: An off-white solid or viscous oil will remain.

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- Azeotrope: Add 20 mL of DCM and re-evaporate to remove trace methanol (crucial for crystallization).

Step 5: Purification

- Trituration: Suspend the crude solid in Cold Diethyl Ether (30 mL).
- Sonicate for 5 minutes to break up aggregates.
- Filtration: Filter the white precipitate.
- Wash: Wash the filter cake with cold Hexane (2 x 20 mL).
- Dry: Vacuum dry at 40°C for 4 hours.

Graphviz Diagram: Workflow

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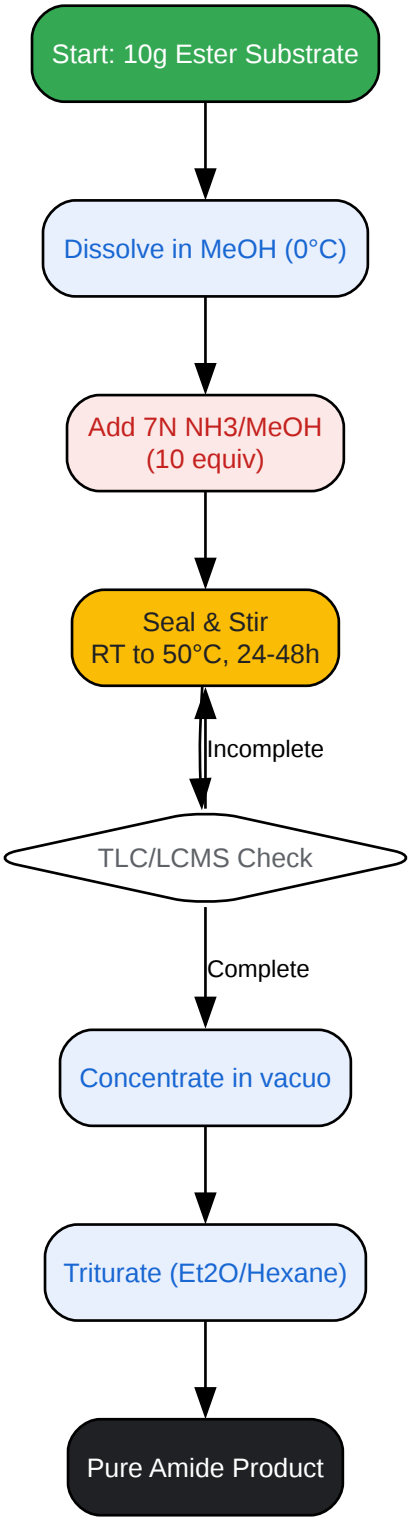

Figure 2: Operational workflow for ammonolysis.

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Figure 2: Operational workflow for ammonolysis.

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Analytical Validation (QC)

Upon isolation, the product must be validated against the following criteria:

Parameter	Expected Value	Method
Appearance	White crystalline solid	Visual
Melting Point	148°C - 152°C	Capillary MP
1H NMR (DMSO-d6)	0.9-1.1 (m, 4H, cyclopropane), 5.8 (s, 1H, OH), 7.0/7.3 (br s, 2H, NH)	400 MHz NMR
MS (ESI+)	[M+H] = 102.1	LC-MS

Note on NMR: The cyclopropane protons often appear as complex multiplets due to the magnetic anisotropy of the carbonyl and hydroxyl groups. The amide protons are typically broad and may appear as two distinct humps due to restricted rotation.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion (<50%)	Steric hindrance prevents attack.	Increase Temperature to 50°C; Extend time to 72h; Refresh NH gas.
Product is Oily	Residual solvent or impurities.	Azeotrope with DCM 3x; Recrystallize from minimal hot Ethyl Acetate.
Ring Opening Byproducts	Temperature too high (>80°C) or acidic contamination.	Maintain Temp <60°C; Ensure glassware is base-washed.

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